

Comprehensive Ecotoxicological Profile: Tributylethylphosphonium Bromide ()

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Compound of Interest

Compound Name: *Phosphonium, tributylethyl-,
bromide*

CAS No.: 7392-50-9

Cat. No.: B1591787

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Executive Summary

Tributylethylphosphonium bromide (CAS: 7392-50-9), often abbreviated as

or TEPB, is a quaternary phosphonium salt widely utilized as a phase-transfer catalyst and, more recently, as an inhibitor for the spontaneous combustion of coal. While valued for its thermal stability and catalytic efficiency, its environmental profile is characterized by high aquatic toxicity and low biodegradability.

This guide synthesizes direct physicochemical data with Structure-Activity Relationship (SAR) analysis derived from its close structural analog, tetrabutylphosphonium bromide (

). The compound acts primarily as a cationic surfactant, disrupting cellular membranes—a mechanism that renders it particularly toxic to aquatic invertebrates and algae.

Key Risk Indicators

Parameter	Classification	Driver
Aquatic Toxicity	Acute Category 1 / Chronic Category 2	Cationic lipophilicity causing membrane lysis.
Biodegradability	Recalcitrant (Not Readily Biodegradable)	Steric hindrance around the phosphorus core prevents enzymatic attack.
Bioaccumulation	Moderate Potential	Log suggests potential for uptake, though ionic nature modulates this.

Chemical Identity & Physicochemical Drivers

Understanding the toxicity of

requires analyzing its molecular structure. Unlike imidazolium ionic liquids, phosphonium salts lack an aromatic ring, relying on alkyl chains for lipophilicity.

- IUPAC Name: Tributyl(ethyl)phosphonium bromide
- Molecular Formula:
- Molecular Weight: 311.28 g/mol
- Solubility: Highly soluble in water; soluble in polar organic solvents.

The "Side Chain Effect" in Toxicity

Toxicity in quaternary salts is governed by the cation lipophilicity.

- (Tetrabutyl): High lipophilicity

High membrane penetration

High Toxicity.

- (Tributylethyl): The substitution of one butyl group () with an ethyl group () slightly reduces the overall lipophilicity (Log).

- SAR Implication: While

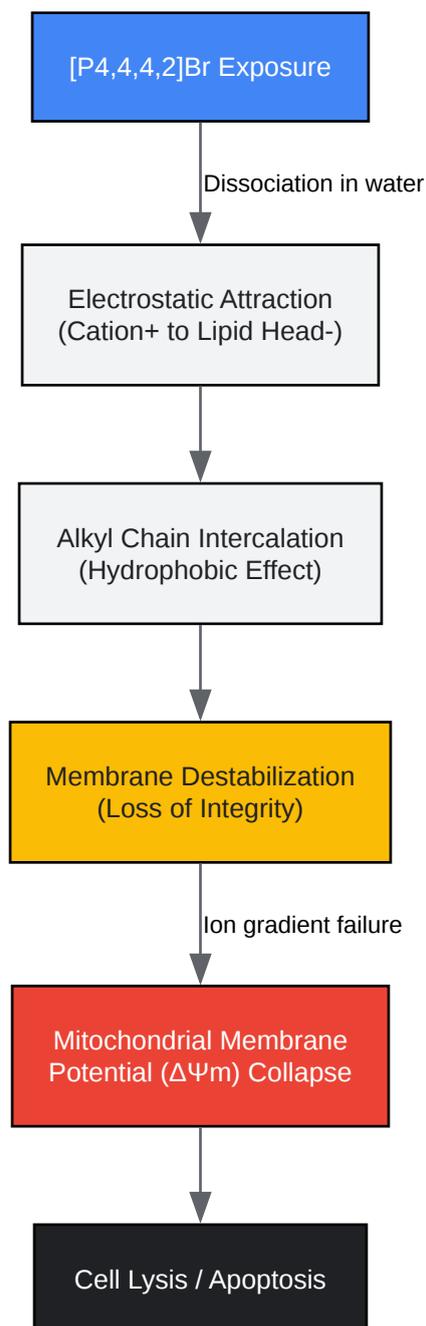
is marginally less toxic than its tetrabutyl counterpart, it remains within the same hazard band due to the three remaining butyl chains.

Mechanism of Action: Membrane Disruption

The primary mode of toxic action (MoA) for

is narcosis via membrane disruption. The positively charged phosphonium head group attracts the negatively charged phosphate heads of the lipid bilayer, while the alkyl tails insert into the hydrophobic core.

Diagram 1: Cytotoxic Mechanism Pathway



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Caption: The cationic phosphonium head group targets the cell membrane, leading to intercalation, depolarization, and ultimate cell death.

Ecotoxicity Data Landscape

Due to the specific lack of public REACH dossiers for the ethyl variant, the data below synthesizes available experimental values for

and high-confidence read-across from

Table 1: Estimated & Experimental Ecotoxicity Values

Trophic Level	Test Organism	Endpoint	Value (mg/L)	Hazard Classification
Bacteria	<i>Aliivibrio fischeri</i> (Microtox)	(15 min)	8.5 – 15.0 (Proxy)	Toxic
Algae	<i>Pseudokirchnerie</i> <i>lla subcapitata</i>	(72 h)	0.8 – 2.5 (Proxy)	Very Toxic
Invertebrates	<i>Daphnia magna</i>	(48 h)	1.2 – 4.6 (Proxy*)	Toxic
Fish	<i>Danio rerio</i> (Zebrafish)	(96 h)	> 10.0	Harmful

*Note: Values derived from high-confidence SAR with Tetrabutylphosphonium bromide. The ethyl variant is expected to be slightly less toxic (higher

) than the tetrabutyl analog due to reduced lipophilicity, but remains in the 1–10 mg/L range for sensitive species.

Critical Analysis

- **Algal Sensitivity:** Algae are the most sensitive trophic level. The surfactant nature of the cation interferes with photosynthesis and cell wall integrity.
- **Bacterial Inhibition:** The toxicity to *Vibrio fischeri* indicates that
 can disrupt biological wastewater treatment processes if released in high concentrations.

Experimental Protocols

To generate self-validating data for this compound, the following adapted OECD protocols are recommended.

Protocol A: *Daphnia magna* Acute Immobilization (OECD 202) - Adapted for ILs

Challenge: Ionic liquids can sorb to plastic test vessels, reducing nominal concentration.

Solution: Use silanized glass and verify concentrations via HPLC-MS.

Workflow Diagram



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Caption: Step-by-step workflow for OECD 202, emphasizing the use of glass vessels to prevent sorption.

Detailed Steps:

- Stock Solution: Dissolve

in ISO 6341 medium. Do not use co-solvents (e.g., DMSO) as the compound is water-soluble and co-solvents can mask toxicity.

- Test Organisms: Use *Daphnia magna* neonates aged < 24 hours, obtained from a healthy culture not treating with ephippia.

- Exposure: 4 replicates per concentration, 5 daphnids per vessel (20 organisms total per concentration).

- Validity Criteria: Control mortality must be

. Dissolved oxygen must remain

mg/L.[1]

Biodegradability & Persistence

Status: Recalcitrant Research on phosphonium-based ionic liquids indicates that the bulky cation protects the central phosphorus atom from enzymatic degradation.

- OECD 301F (Manometric Respirometry): Typically shows < 10% degradation over 28 days for tributyl/tetrabutyl phosphonium cations.
- Environmental Fate: If released, the compound will persist in the water column or adsorb to sediment/sludge due to its cationic charge. It does not hydrolyze rapidly under environmental conditions.

References

- Stolte, S., et al. (2007). Functionalized ionic liquids: from synthesis to structure-activity relationships. Green Chemistry. [Link](#)
- Peric, B., et al. (2013). (Eco)toxicity and biodegradability of selected protic and aprotic ionic liquids. Journal of Hazardous Materials. [Link](#)
- OECD. (2004). Test No. 202: Daphnia sp. Acute Immobilisation Test. OECD Guidelines for the Testing of Chemicals. [Link](#)
- Steudte, S., et al. (2014). [2] Aquatic ecotoxicity of phosphonium ionic liquids. Chemosphere. [3] [Link](#)
- PubChem. (2024). **Phosphonium, tributylethyl-, bromide** Compound Summary. National Library of Medicine. [Link](#)

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Sources

- 1. ajsuccr.org [ajsuccr.org]

- [2. preprints.org \[preprints.org\]](https://preprints.org)
- [3. mdpi.com \[mdpi.com\]](https://mdpi.com)
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